

Personal protective equipment for handling Sevelamer hydrochloride

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Compound of Interest

Compound Name: Sevelamer hydrochloride

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Essential Safety and Handling Guide for Sevelamer Hydrochloride

This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Sevelamer hydrochloride**. It outlines the necessary personal protective equipment (PPE), procedural guidance for safe handling and storage, and plans for disposal and accidental release.

Personal Protective Equipment (PPE)

Proper PPE is critical to ensure personal safety when handling **Sevelamer hydrochloride**, particularly when there is a potential for dust exposure from broken or crushed tablets.^[1] The following table summarizes the recommended PPE.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2][3]
Skin Protection	Chemical impermeable gloves	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it[2]
Fire/flame resistant and impervious clothing	[No specific standard cited][2][3]	
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or if irritation or other symptoms are experienced[2][3]

Note: Gloves must be inspected prior to use. Wash and dry hands after handling.[2]

First Aid Measures

In the event of exposure to **Sevelamer hydrochloride**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Handling and Storage

Precautions for Safe Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing.[2]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge steam.[2]

Conditions for Safe Storage:

- Keep container tightly closed.[1]
- Store at 25°C (77°F), with excursions permitted to 15-30°C (59-86°F).[1]
- Protect from moisture.[1]

Accidental Release Measures

In the case of a spill or leak, the following procedures should be followed:

- Personal Precautions:
 - Avoid dust formation.[2][3]
 - Avoid breathing mist, gas, or vapors.[2][3]
 - Avoid contact with skin and eyes.[2][3]
 - Use personal protective equipment, including chemical impermeable gloves.[2][3]
 - Ensure adequate ventilation.[2][3]
 - Remove all sources of ignition.[2][3]
 - Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[2][3]
- Environmental Precautions:
 - Prevent further spillage or leakage if it is safe to do so.[2]
 - Do not let the chemical enter drains, water courses, or onto the ground.[2][4]
- Methods for Cleaning Up:
 - Sweep up or vacuum up spillage and collect it in a suitable container for disposal.[4]
 - Moisten any dust with water before collection with a shovel or broom.[1]

- Clean the surface thoroughly to remove residual contamination.[4]

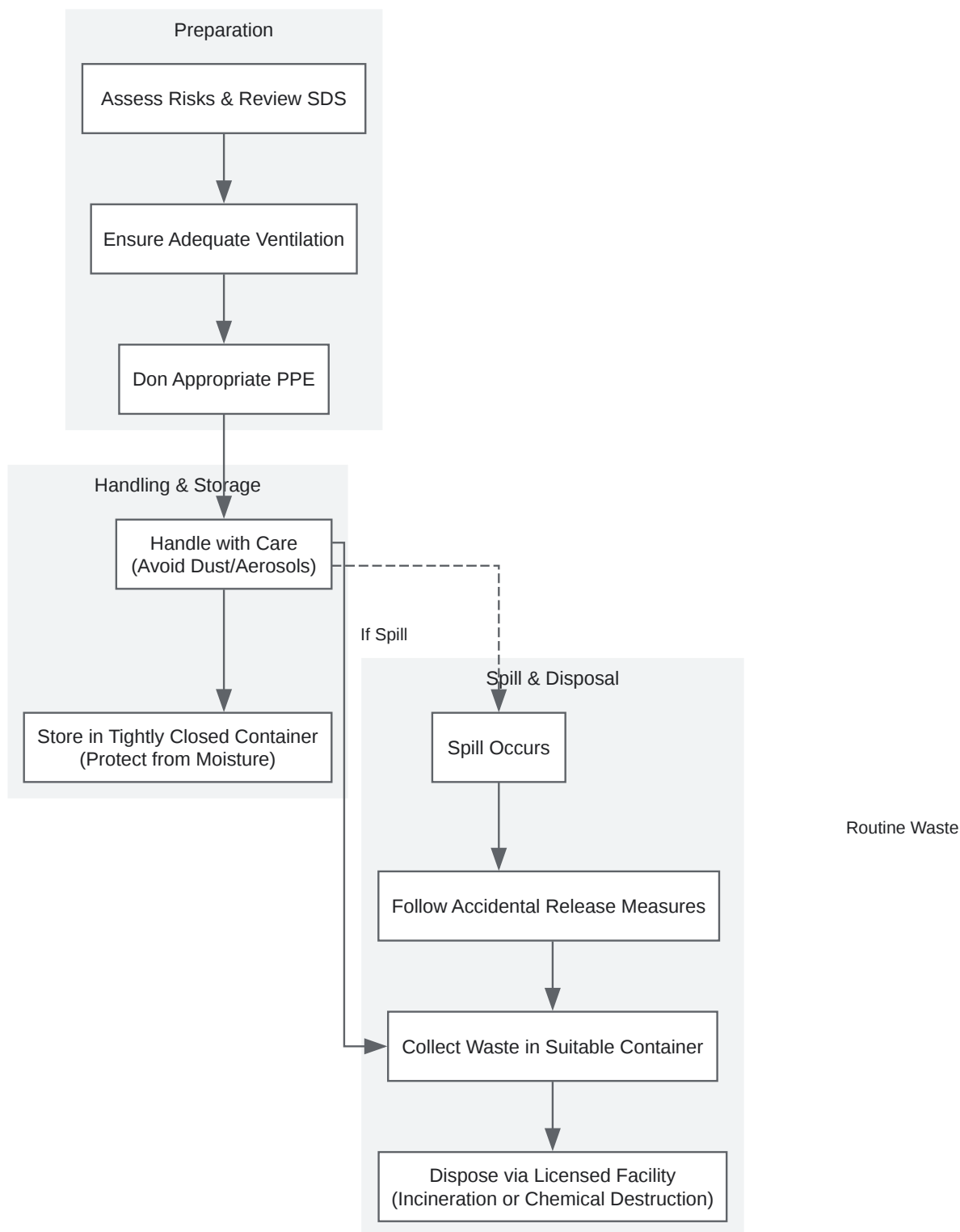
Disposal Plan

Sevelamer hydrochloride and its packaging must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[1][2]

- Product Disposal:
 - The material can be disposed of by removal to a licensed chemical destruction plant.[2]
 - Controlled incineration with flue gas scrubbing is another option.[2]
 - Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2]
 - Do not discharge to sewer systems.[2]
- Packaging Disposal:
 - Combustible packaging materials can be disposed of through controlled incineration with flue gas scrubbing.[2]
 - Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[2]

Procedural Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Sevelamer hydrochloride**.



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